Crystal Structure Analysis of Methionylphenylalanine (Met-Phe): A Technical Guide

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Compound of Interest

Compound Name:	*Methionylphenylalanine*
CAS No.:	*14492-14-9*
Cat. No.:	*B079014*

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Executive Summary

Methionylphenylalanine (Met-Phe) is a hydrophobic dipeptide capable of hierarchical self-assembly into supramolecular nanostructures, including nanotubes, fibrils, and hydrogels. While structurally analogous to the widely studied diphenylalanine (Phe-Phe), the introduction of the methionine thioether side chain alters the packing geometry, solubility profile, and functional potential of the assembly.

This guide provides a rigorous technical framework for the structural analysis of Met-Phe, moving from crystallization protocols to X-ray diffraction (XRD) interpretation and molecular packing models. It is designed for researchers utilizing Met-Phe as a building block for drug delivery vectors, bio-piezoelectric materials, or amyloid mimetics.

Chemical & Structural Fundamentals

The Building Block

Met-Phe (L-Methionyl-L-Phenylalanine) consists of a flexible, hydrophobic methionine residue coupled to an aromatic phenylalanine.

- Formula: $C_{14}H_{20}N_2O_3S$
- MW: 296.39 g/mol
- Key Interaction Motifs:
  - -

    Stacking: Driven by the Phenylalanine ring.
  - Hydrogen Bonding: Directional amide backbone interactions (N-H···O=C).
  - Sulfur Interactions: The Met sulfur atom adds polarizability and potential for weak S···

    interactions, distinct from the purely aromatic Phe-Phe system.

Comparative Structural Metrics

Unlike Phe-Phe, which readily crystallizes into hexagonal nanotubes (Space Group

), Met-Phe exhibits a higher tendency toward diverse morphologies (flakes, twisted fibrils) depending on solvent conditions.

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Feature	Diphenylalanine (Phe-Phe)	Methionylphenylalanine (Met-Phe)
Dominant Morphology	Rigid Nanotubes	Flake-like crystals, Twisted Fibrils
Crystal System	Hexagonal ( )	Monoclinic / Orthorhombic (Polymorphic)
Assembly Driver	Aromatic Zipper (-)	Amphiphilic Packing + S-interaction
Hydrophobicity	High	Moderate (Met is less hydrophobic than Phe)
Typical d-spacing	~13 Å (Inter-sheet), 4.8 Å (-strand)	~14-15 Å (Inter-sheet), 4.7-4.8 Å (-strand)

Experimental Protocols: Crystallization & Assembly

To obtain high-quality structural data, one must control the kinetics of self-assembly. The following protocols are validated for dipeptide crystallization.

Protocol A: Solvent-Switching (Nanostructure Formation)

This method is preferred for generating self-assembled fibrils/tubes for Powder XRD (PXRD) or Cryo-TEM analysis.

- Dissolution: Dissolve lyophilized Met-Phe in 1,1,1,3,3,3-hexafluoro-2-propanol (HFIP) at a concentration of 100 mg/mL. Rationale: HFIP disrupts pre-existing aggregates, ensuring monomeric starting states.
- Dilution: Aliquot the stock solution into ultrapure water to a final concentration of 1–5 mg/mL.

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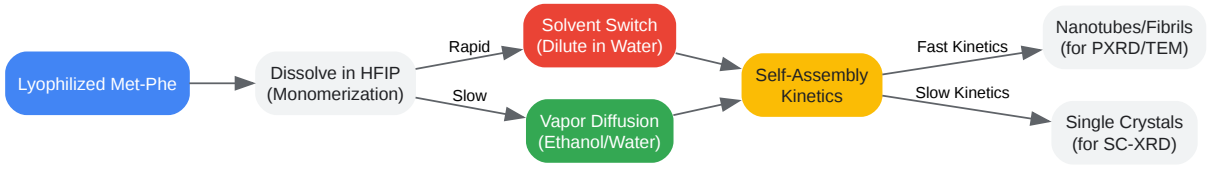
- Aging: Allow the solution to stand undisturbed at 20°C for 24–48 hours.
- Observation: Opacity indicates assembly. Harvest via centrifugation (10,000 rpm, 10 min) for XRD.

Protocol B: Vapor Diffusion (Single Crystal Growth)

Attempt this for obtaining crystals suitable for Single Crystal XRD (SC-XRD).

- Reservoir: Prepare 500 µL of 20% (v/v) Ethanol/Water in the well.
- Drop: Mix 1 µL of Met-Phe (10 mg/mL in water/methanol 50:50) with 1 µL of reservoir solution.
- Seal: Seal with grease and a cover slide. Incubate at 18°C.
- Outcome: Look for needle-like or plate-like crystals after 3–7 days.

Visualization of Workflow



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Caption: Workflow distinguishing between rapid assembly for nanostructures and slow growth for crystallography.

Structural Analysis & Data Interpretation[1]

Powder X-Ray Diffraction (PXRD)

For self-assembled Met-Phe materials, PXRD is the primary validation tool. The diffraction pattern reveals the supramolecular packing.[1]

- Low Angle Region (2

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= 5°–10°):

- Look for a sharp peak corresponding to a d-spacing of 13–15 Å.
- Interpretation: This represents the inter-sheet distance (the space between stacked

  -sheets), dictated by the length of the side chains (Met + Phe) and trapped water molecules.

- Wide Angle Region (2

  = 18°–25°):

  - Look for a reflection at ~4.7–4.8 Å.
  - Interpretation: This is the signature meridional reflection of the

    -sheet structure, representing the distance between adjacent peptide backbones within a single sheet (hydrogen bonding axis).

- Pi-Stacking Region:

  - A broad or sharp peak at ~3.7–3.8 Å indicates

    -

    stacking of the Phenylalanine rings.

Molecular Packing Model

The structural stability of Met-Phe relies on a "zipper" mechanism.

- Backbone: Forms an antiparallel

  -sheet network held together by intermolecular hydrogen bonds.

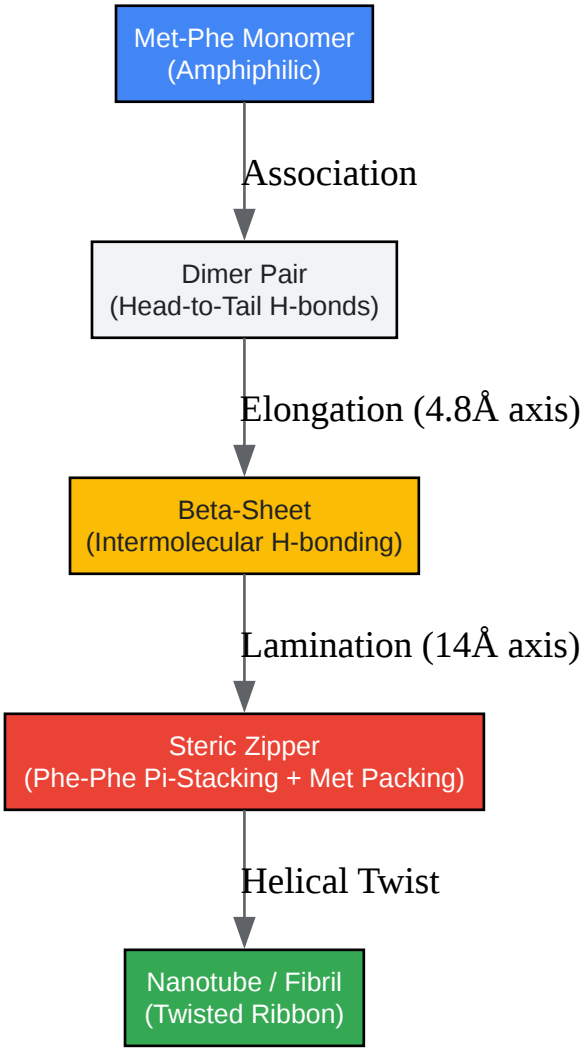
- Side Chains: The hydrophobic Phe and Met residues segregate away from the water interface, creating a dry "zipper" interior.

- Chirality: The L-L stereochemistry induces a twist in the

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-sheets, leading to the formation of helical ribbons or nanotubes rather than flat infinite sheets.

Structural Hierarchy Diagram



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Caption: Hierarchical assembly from monomer to supramolecular nanotube driven by non-covalent forces.

Applications & Implications in Drug Development

Understanding the crystal structure of Met-Phe is critical for two main applications:

- Drug Delivery Vectors:

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- Met-Phe assemblies can encapsulate hydrophobic drugs within their core or between sheets.
- Structural Insight: The expansion of the low-angle d-spacing (e.g., from 14 Å to 22 Å) in PXRD confirms successful drug intercalation (co-assembly).

- Amyloid Inhibition Models:
  - Met-Phe serves as a model for the hydrophobic core of amyloid-beta.
  - Structural Insight: Disrupting the 4.8 Å reflection via small molecule inhibitors acts as a screen for potential Alzheimer's therapeutics.

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